

Application Notes and Protocols: Preparation of Lead(II) Sulfate via Precipitation Reaction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead(II) sulfate

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide to the laboratory-scale preparation of **lead(II) sulfate** (PbSO_4) via a precipitation reaction. **Lead(II) sulfate**, an inorganic compound with very low aqueous solubility, is readily synthesized by combining aqueous solutions of a soluble lead(II) salt and a soluble sulfate salt. The protocol details the reaction between lead(II) nitrate and sodium sulfate as a representative example. Included are the compound's physicochemical properties, detailed experimental procedures, safety precautions, and relevant applications. For professionals in drug development, it is crucial to distinguish this inorganic synthesis from the concept of "lead compounds" in pharmacology, which refers to chemical compounds showing promise for therapeutic applications. The synthesis of PbSO_4 serves as a model for precipitation and purification techniques that are fundamental across chemical sciences, including for toxicological studies and materials science applications.

Physicochemical Properties of Lead(II) Sulfate

Lead(II) sulfate is a white, crystalline solid that is stable under standard conditions.^{[1][2]} Its key properties are summarized below.

Property	Value	Reference
Chemical Formula	PbSO ₄	[1]
Molar Mass	303.26 g/mol	[1][3]
Appearance	White crystalline powder	[2][4]
Density	6.20 g/cm ³ (at 25 °C)	[1][2]
Melting Point	1170 °C	[1][2]
Solubility in Water	0.00425 g/100 mL (at 25 °C)	[4]
Solubility Product (K _{sp})	2.13 x 10 ⁻⁸ (at 20 °C)	[4]
Crystal Structure	Orthorhombic	[4]

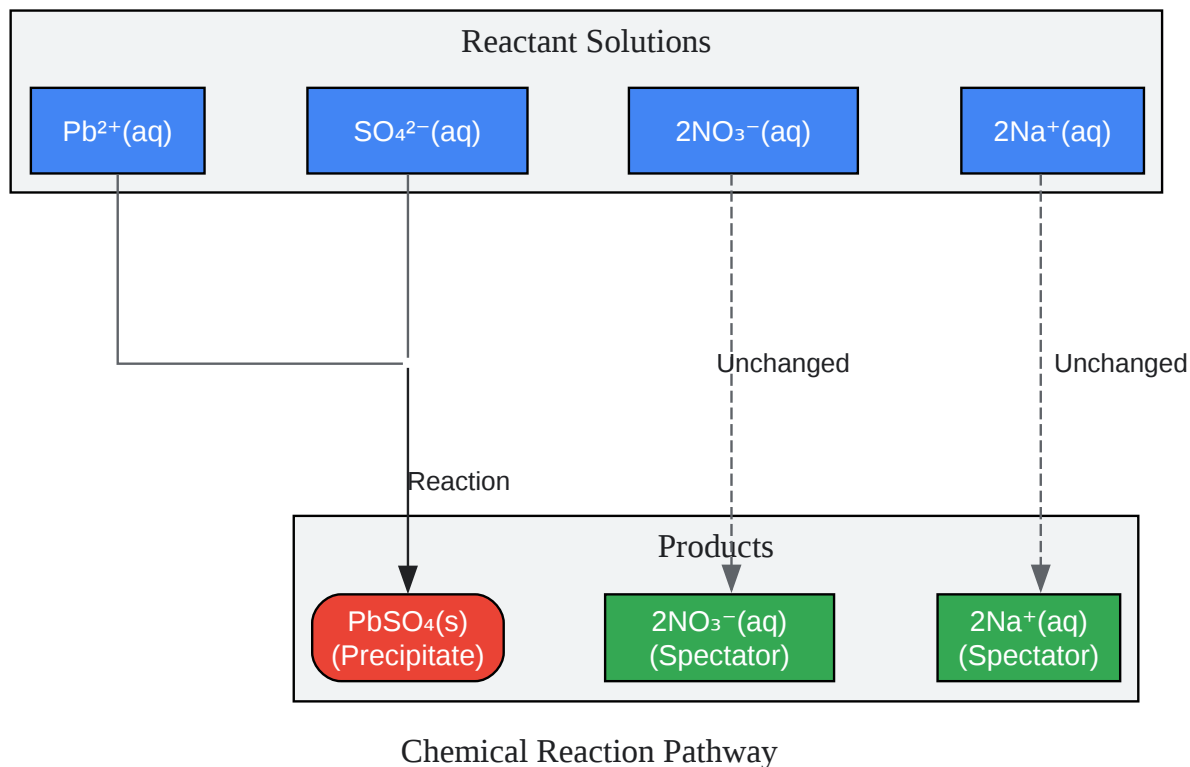
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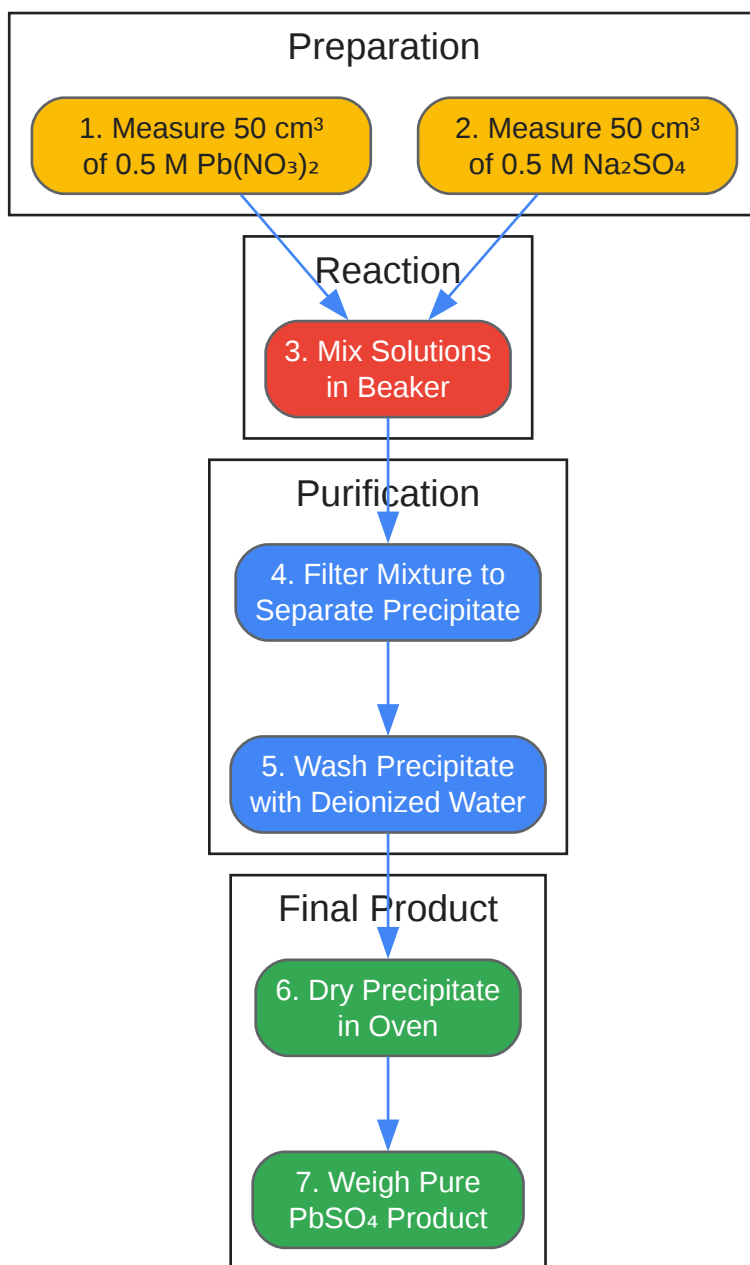
The synthesis of **lead(II) sulfate** is a classic example of a double displacement precipitation reaction.[5] When aqueous solutions of lead(II) nitrate (Pb(NO₃)₂) and a soluble sulfate salt such as sodium sulfate (Na₂SO₄) are mixed, the highly insoluble **lead(II) sulfate** precipitates out of the solution.

Molecular Equation: $\text{Pb}(\text{NO}_3)_2(\text{aq}) + \text{Na}_2\text{SO}_4(\text{aq}) \rightarrow \text{PbSO}_4(\text{s}) + 2\text{NaNO}_3(\text{aq})$

Complete Ionic Equation: $\text{Pb}^{2+}(\text{aq}) + 2\text{NO}_3^{-}(\text{aq}) + 2\text{Na}^{+}(\text{aq}) + \text{SO}_4^{2-}(\text{aq}) \rightarrow \text{PbSO}_4(\text{s}) + 2\text{Na}^{+}(\text{aq}) + 2\text{NO}_3^{-}(\text{aq})$ [6]

Net Ionic Equation: The spectator ions (Na⁺ and NO₃⁻) are removed to yield the net ionic equation, which shows the formation of the solid precipitate.[6][7] $\text{Pb}^{2+}(\text{aq}) + \text{SO}_4^{2-}(\text{aq}) \rightarrow \text{PbSO}_4(\text{s})$ [7][8]





Experimental Workflow

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Phone: (601) 213-4426

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